

Application Notes and Protocols for the Analysis of N-nitroso-desmethyl-citalopram

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-citalopram*

Cat. No.: *B15816064*

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Introduction

N-nitroso-desmethyl-citalopram is a nitrosamine drug substance-related impurity (NDSRI) of Citalopram, a widely prescribed selective serotonin reuptake inhibitor (SSRI). Due to the potential carcinogenic nature of nitrosamine impurities, regulatory bodies require their levels in pharmaceutical products to be strictly monitored and controlled. This document provides detailed application notes and protocols for the sample preparation and analysis of **N-nitroso-desmethyl-citalopram** in both Citalopram drug substance (API) and drug product (tablets) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a technique well-suited for trace-level quantification due to its high sensitivity and selectivity.

Analytical Approach: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the analysis of **N-nitroso-desmethyl-citalopram** due to its ability to achieve the low limits of detection (LOD) and quantification (LOQ) required for this potent impurity. The method involves chromatographic separation of the analyte from the drug

substance and other matrix components, followed by selective detection and quantification using a tandem mass spectrometer.

Experimental Protocols

Protocol 1: Analysis of N-nitroso-desmethyl-citalopram in Citalopram Drug Substance (API)

This protocol outlines the procedure for the extraction and analysis of **N-nitroso-desmethyl-citalopram** from the active pharmaceutical ingredient.

Materials:

- **N-nitroso-desmethyl-citalopram** reference standard
- Citalopram drug substance
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Volumetric flasks and pipettes
- Analytical balance
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 µm, PTFE or PVDF)
- LC-MS vials

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **N-nitroso-desmethyl-citalopram** (e.g., 100 µg/mL) in methanol.
 - Perform serial dilutions of the stock solution with a suitable diluent (e.g., 50:50 methanol:water) to prepare calibration standards at appropriate concentrations (e.g., 0.1 to 100 ng/mL).
- Sample Preparation:
 - Accurately weigh approximately 100 mg of the Citalopram drug substance into a 10 mL volumetric flask.
 - Add approximately 7 mL of methanol and vortex to dissolve the sample completely.
 - Dilute to the mark with methanol and mix well.
 - Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial.
- LC-MS/MS Analysis:
 - Inject the prepared standard and sample solutions into the LC-MS/MS system.
 - Quantify the amount of **N-nitroso-desmethyl-citalopram** in the sample using the calibration curve generated from the standard solutions.

Protocol 2: Analysis of N-nitroso-desmethyl-citalopram in Citalopram Tablets

This protocol provides a method for the extraction and analysis of **N-nitroso-desmethyl-citalopram** from a solid dosage form.

Materials:

- Same as Protocol 1, with the addition of:

- Citalopram tablets
- Mortar and pestle or tablet grinder
- Sonicator

Procedure:

- Standard Preparation:
 - Follow the same procedure as in Protocol 1.
- Sample Preparation:
 - Weigh and finely powder a representative number of Citalopram tablets (e.g., 10 tablets).
 - Accurately weigh a portion of the powdered tablets equivalent to 100 mg of Citalopram into a 10 mL volumetric flask.
 - Add approximately 7 mL of methanol.
 - Sonicate for 15 minutes to ensure complete extraction of the analyte.
 - Dilute to the mark with methanol and mix well.
 - Centrifuge a portion of the solution at 4000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial.
- LC-MS/MS Analysis:
 - Inject the prepared standard and sample solutions into the LC-MS/MS system.
 - Quantify the amount of **N-nitroso-desmethyl-citalopram** in the sample using the calibration curve.

Data Presentation

The following tables summarize typical quantitative data obtained from the validation of LC-MS/MS methods for the analysis of **N-nitroso-desmethyl-citalopram**.

Table 1: Chromatographic and Mass Spectrometric Parameters

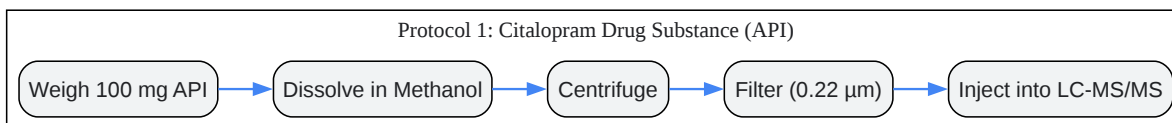
Parameter	Recommended Conditions
LC Column	Poroshell StableBond-C18 (150 x 4.6 mm, 2.7 μ m) or equivalent
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Optimized for separation of analyte from Citalopram
Flow Rate	0.5 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Transition	Precursor Ion (m/z) $\rightarrow$ Product Ion (m/z)
Specific transitions for N-nitroso-desmethyl-citalopram to be optimized	

Table 2: Method Validation Data

Parameter	Typical Value
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.05 - 0.5 ng/mL
Limit of Quantification (LOQ)	0.1 - 1.0 ng/mL
Recovery (%)	80 - 120%
Precision (%RSD)	< 15%

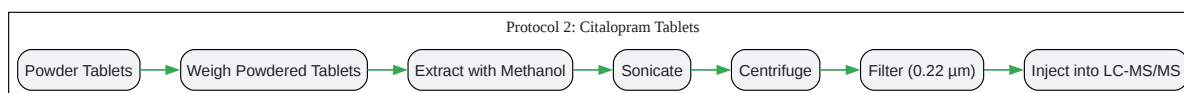
Visualizations

The following diagrams illustrate the experimental workflows.



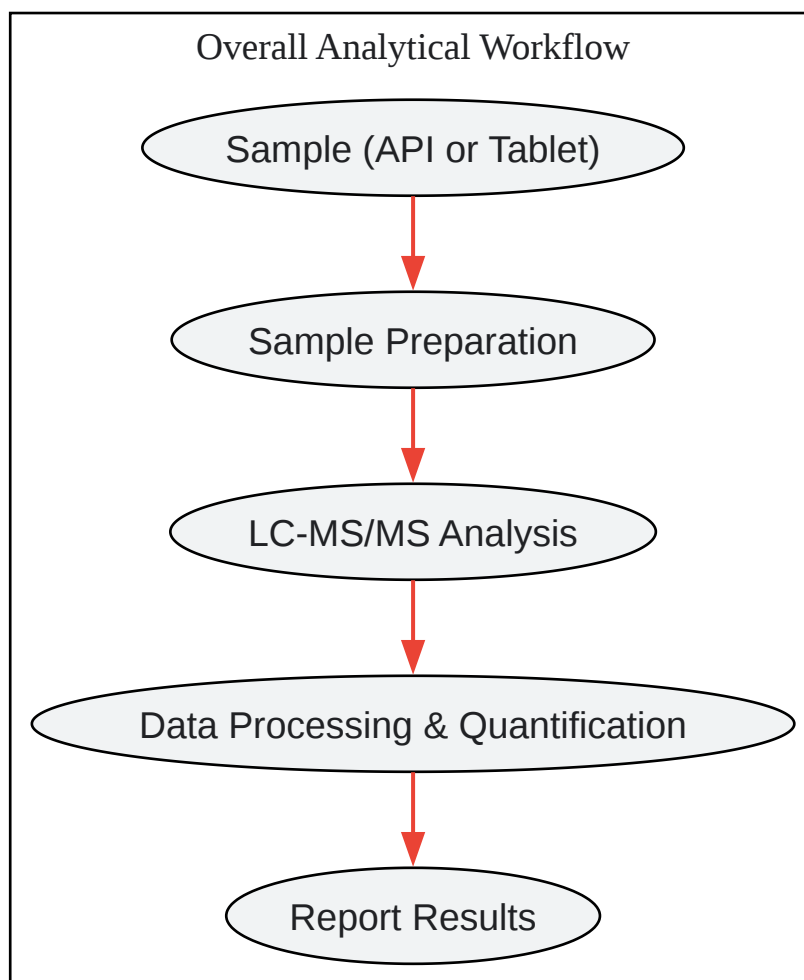
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Workflow for Citalopram API Sample Preparation



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Workflow for Citalopram Tablet Sample Preparation



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Overall Analytical Workflow for **N-nitroso-desmethyl-citalopram**

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